

(S)-(+)-Phenylsuccinic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: (S)-(+)-Phenylsuccinic acid

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling protocols for **(S)-(+)-Phenylsuccinic acid** (CAS No. 4036-30-0). The information is intended to support laboratory research and drug development activities by promoting safe practices and minimizing potential hazards.

Chemical and Physical Properties

(S)-(+)-Phenylsuccinic acid is a chiral organic compound utilized as a building block in the synthesis of pharmaceuticals and other fine chemicals.^[1] A summary of its key physical and chemical properties is presented below.

| Property | Value | Source(s) |
|-------------------|--|-----------|
| Molecular Formula | C ₁₀ H ₁₀ O ₄ | [2][3][4] |
| Molecular Weight | 194.18 g/mol | [2][4] |
| Appearance | Almost white to white or off-white crystalline powder/solid. | [1][2][5] |
| Melting Point | 173-180 °C | [2][3][6] |
| Boiling Point | ~307.8 - 368 °C | [2][3] |
| Solubility | Very soluble in water. Soluble in hot water and polar organic solvents like alcohols and ethers. | [2][7] |
| pKa | 3.49 | [2] |
| LogP | 1.12 - 1.22 | [2][3] |

Hazard Identification and Classification

(S)-(+)-Phenylsuccinic acid is generally considered to pose a low to moderate hazard in a laboratory setting. However, there are some discrepancies in its classification across different safety data sheets (SDS). The primary hazards are associated with irritation upon contact.

Summary of GHS Hazard Statements:[8][9]

- H302: Harmful if swallowed.[8]
- H315: Causes skin irritation.[6][8][9]
- H319: Causes serious eye irritation.[6][8][9]
- H335: May cause respiratory irritation.[8]

It is important to note that some suppliers classify the substance as "not a hazardous substance or mixture".[4] Given the potential for irritation, it is prudent to handle it with care, assuming it to be hazardous. The toxicological properties of this material have not been fully

investigated.[5] No classification data on the carcinogenic properties of this material is available from the EPA, IARC, NTP, OSHA, or ACGIH.[4][8]

Experimental Protocols for Safe Handling

Adherence to standard laboratory safety protocols is essential when working with **(S)-(+)-Phenylsuccinic acid**. The following procedures are based on information from multiple safety data sheets.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling this chemical to determine the appropriate PPE. The following are general recommendations:

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][5][10]
- **Hand Protection:** Wear appropriate protective gloves (e.g., nitrile rubber) to prevent skin exposure. Gloves must be inspected prior to use and disposed of properly after use.[4][5][8]
- **Skin and Body Protection:** Wear a lab coat or other protective clothing to prevent skin exposure.[5][8]
- **Respiratory Protection:** If operations generate dust, use a NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 or P1 dust mask).[4][5][6]

General Handling Protocol

- **Ventilation:** Always handle **(S)-(+)-Phenylsuccinic acid** in a well-ventilated area, such as a chemical fume hood, especially when handling the solid powder to minimize dust generation and accumulation.[5][8]
- **Avoid Contact:** Avoid contact with eyes, skin, and clothing.[5] Do not breathe dust.[7]
- **Hygiene:** Wash hands thoroughly after handling.[5][8] Do not eat, drink, or smoke when using this product.[8]

- **Weighing:** When weighing the solid, do so in a manner that minimizes dust creation. A weighing boat or enclosure is recommended.
- **Solution Preparation:** When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.^{[2][5][8]} Keep the container tightly closed when not in use.^{[5][8]}

Spill Cleanup Protocol

In the event of a spill, follow these steps:

- **Evacuate:** Evacuate the immediate area if a large amount of dust is generated.
- **Ventilate:** Ensure the area is well-ventilated.
- **PPE:** Wear the appropriate personal protective equipment as outlined in section 3.1.
- **Containment:** For dry spills, carefully sweep or vacuum the material and place it into a suitable, labeled disposal container.^{[4][5]} Avoid generating dusty conditions.^[5] Do not discharge into drains or rivers.^[8]
- **Decontamination:** Clean the spill area thoroughly with soap and water.
- **Disposal:** Dispose of the waste material in accordance with local, state, and federal regulations.^[4]

First Aid Measures

In case of exposure, follow these first aid procedures:

| Exposure Route | First Aid Measures | Source(s) |
|----------------|---|--|
| Inhalation | Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. | [5] [8] [10] |
| Skin Contact | Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical attention if irritation occurs. | [5] [8] [10] |
| Eye Contact | Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention if irritation persists. | [5] [8] [10] |
| Ingestion | Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Call a poison center or doctor/physician if you feel unwell. | [5] [8] |

Stability and Reactivity

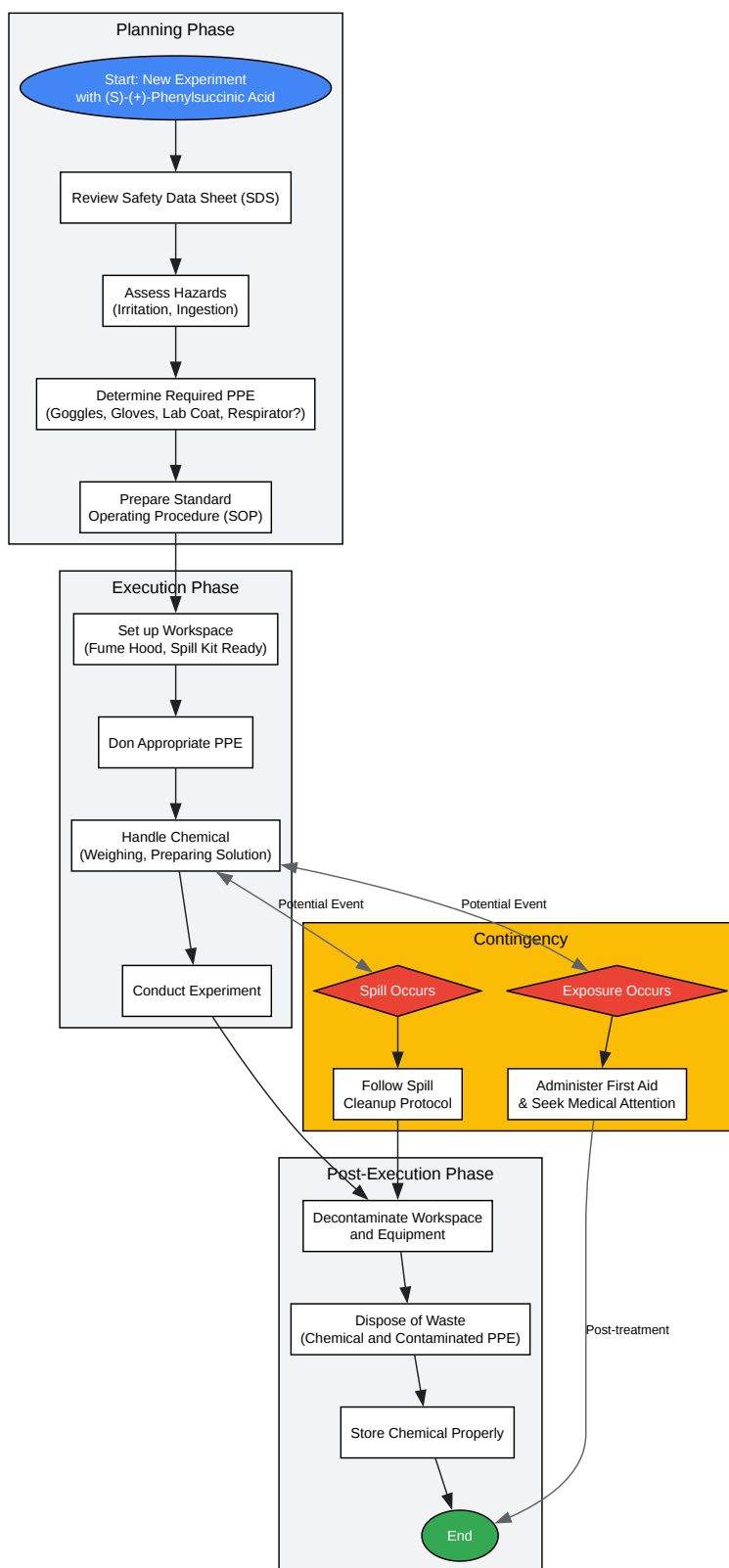
- Stability: Stable under normal storage conditions.[\[2\]](#)[\[8\]](#)[\[10\]](#)

- Incompatible Materials: Strong oxidizing agents.[\[2\]](#)[\[8\]](#)[\[10\]](#)
- Hazardous Decomposition Products: Combustion may produce toxic fumes of carbon monoxide and carbon dioxide.[\[8\]](#)[\[10\]](#)

Logical Workflow and Diagrams

Risk Assessment and Handling Workflow

The following diagram illustrates a logical workflow for the risk assessment and safe handling of **(S)-(+)-Phenylsuccinic acid** in a laboratory setting.



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